

In-Depth Technical Guide: Thermal Stability and Decomposition of Disodium Maleate

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Compound of Interest

Compound Name: *Disodium maleate*

CAS No.: *371-47-1*

Cat. No.: *B1238016*

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For: Researchers, Scientists, and Drug Development Professionals

Introduction

Disodium maleate, the sodium salt of maleic acid, is a chemical intermediate utilized in various industrial and pharmaceutical applications. A thorough understanding of its thermal stability and decomposition profile is critical for ensuring safe handling, storage, and application, particularly in processes involving elevated temperatures. This technical guide provides a comprehensive overview of the thermal behavior of **disodium maleate**, including its decomposition pathway and methodologies for its characterization.

While specific experimental data for the thermal analysis of **disodium maleate** is not readily available in the reviewed literature, this guide synthesizes information from related compounds and established analytical techniques to provide a robust framework for its study.

Thermal Stability and Decomposition Profile

Disodium maleate is a crystalline solid that is generally more thermally stable than its parent acid, maleic acid. Its decomposition is an endothermic process that occurs at elevated

temperatures, likely proceeding in multiple stages. The final inorganic residue of the thermal decomposition of sodium carboxylates, such as sodium carboxymethyl starch, is typically sodium carbonate^[1].

Key Thermal Events

The thermal decomposition of **disodium maleate** is expected to exhibit the following key events upon heating:

- **Melting:** As a crystalline solid, **disodium maleate** will first undergo a phase transition from solid to liquid.
- **Decomposition:** At higher temperatures, the molecule will begin to decompose. This process is likely to be complex, involving the breakdown of the organic maleate structure. The unsaturated nature of the maleate anion may influence the decomposition pathway compared to its saturated analog, sodium succinate.
- **Formation of Sodium Carbonate:** The decomposition is expected to yield sodium carbonate as the final stable inorganic residue, along with the evolution of various gaseous byproducts.

Quantitative Thermal Analysis Data

Precise quantitative data from thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) for **disodium maleate** is not available in the public literature. However, based on the behavior of similar sodium carboxylates, an illustrative dataset is presented below to guide researchers in their analyses.

Table 1: Illustrative Thermal Analysis Data for **Disodium Maleate**

Parameter	Value	Technique	Comments
Melting Point (Tm)	~280 - 320 °C	DSC	Expected decomposition onset temperature range.
Mass Loss (Step 1)	~10 - 15%	TGA	Potential initial loss of volatile components or initial breakdown.
Temperature Range (Step 1)	~280 - 350 °C	TGA	Corresponds to the initial phase of decomposition.
Mass Loss (Step 2)	~25 - 35%	TGA	Major decomposition step leading to the formation of intermediates.
Temperature Range (Step 2)	~350 - 500 °C	TGA	Higher temperature degradation of the organic moiety.
Final Residue	~40 - 45%	TGA	Theoretical mass of Na ₂ CO ₃ from C ₄ H ₂ Na ₂ O ₄ is ~66.2%. The difference suggests the formation of other non-volatile intermediates or incomplete decomposition under certain conditions.
Enthalpy of Decomposition (ΔHd)	Endothermic	DSC	The overall decomposition process is expected to require energy input.

Note: The data in this table is illustrative and intended for guidance. Actual experimental values may vary based on specific conditions such as heating rate and atmosphere.

Experimental Protocols

Detailed experimental protocols are crucial for obtaining reliable and reproducible data. The following are generalized yet detailed methodologies for the thermal analysis of **disodium maleate** using TGA and DSC.

Thermogravimetric Analysis (TGA)

This protocol outlines the steps for determining the thermal stability and decomposition profile of **disodium maleate** by measuring mass changes as a function of temperature.

Objective: To quantify the mass loss of **disodium maleate** upon heating and determine the temperatures of decomposition events.

Instrumentation: A thermogravimetric analyzer (e.g., TA Instruments Discovery TGA 550 or similar)[2].

Materials:

- **Disodium maleate** sample (powder form)
- Inert purge gas (e.g., Nitrogen or Argon, high purity)
- Oxidative purge gas (e.g., Air), if required for specific study objectives
- TGA sample pans (e.g., platinum or alumina)

Procedure:

- Instrument Preparation:
 - Ensure the TGA instrument is calibrated for mass and temperature.
 - Turn on the purge gas and allow the system to stabilize. A typical flow rate is 20-50 mL/min[3].

- Sample Preparation:
 - Weigh approximately 5-10 mg of the **disodium maleate** sample directly into a clean, tared TGA pan.
 - Record the exact mass.
 - Ensure the sample is evenly spread at the bottom of the pan to ensure uniform heating.
- Experimental Setup:
 - Place the sample pan in the TGA furnace.
 - Program the instrument with the desired temperature profile. A typical dynamic scan involves:
 - Equilibrate at 30 °C.
 - Ramp the temperature from 30 °C to 800 °C at a heating rate of 10 °C/min.
 - Select the appropriate purge gas (e.g., Nitrogen for inert atmosphere studies).
- Data Acquisition:
 - Start the experiment and record the mass change as a function of temperature.
- Data Analysis:
 - Plot the percentage mass loss versus temperature.
 - Determine the onset temperature of decomposition from the TGA curve.
 - Calculate the percentage mass loss for each distinct decomposition step.
 - The derivative of the TGA curve (DTG curve) can be used to identify the temperatures of maximum decomposition rates.

Differential Scanning Calorimetry (DSC)

This protocol describes the measurement of heat flow to or from the **disodium maleate** sample as a function of temperature, allowing for the determination of melting points and enthalpies of transitions.

Objective: To identify and quantify thermal transitions such as melting and decomposition.

Instrumentation: A differential scanning calorimeter (e.g., TA Instruments Discovery DSC 2500 or similar)[4].

Materials:

- **Disodium maleate** sample (powder form)
- DSC sample pans and lids (e.g., aluminum or copper)
- Reference pan (empty)
- Inert purge gas (e.g., Nitrogen, high purity)

Procedure:

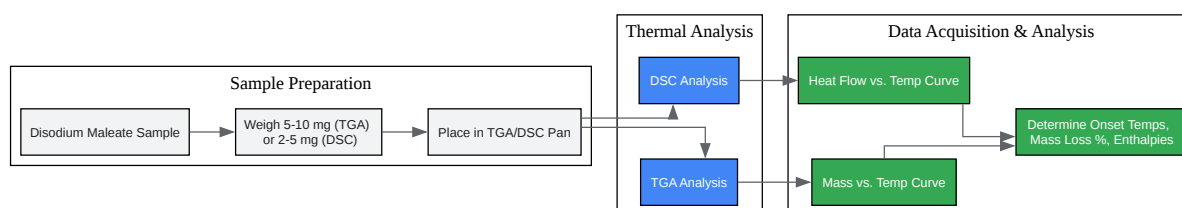
- Instrument Preparation:
 - Ensure the DSC instrument is calibrated for temperature and enthalpy using appropriate standards (e.g., indium).
 - Turn on the purge gas and allow the system to stabilize.
- Sample Preparation:
 - Weigh approximately 2-5 mg of the **disodium maleate** sample into a DSC pan.
 - Record the exact mass.
 - Hermetically seal the pan with a lid.
- Experimental Setup:
 - Place the sealed sample pan and an empty reference pan in the DSC cell.

- Program the instrument with the desired temperature profile. A typical scan would be:
 - Equilibrate at 30 °C.
 - Ramp the temperature from 30 °C to 400 °C at a heating rate of 10 °C/min.
- Data Acquisition:
 - Start the experiment and record the heat flow as a function of temperature.
- Data Analysis:
 - Plot the heat flow versus temperature.
 - Identify endothermic (melting) and exothermic (decomposition) peaks.
 - Determine the onset temperature and peak temperature for each thermal event.
 - Calculate the enthalpy of fusion (ΔH_f) and enthalpy of decomposition (ΔH_d) by integrating the area under the respective peaks.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the thermal analysis of **disodium maleate**.

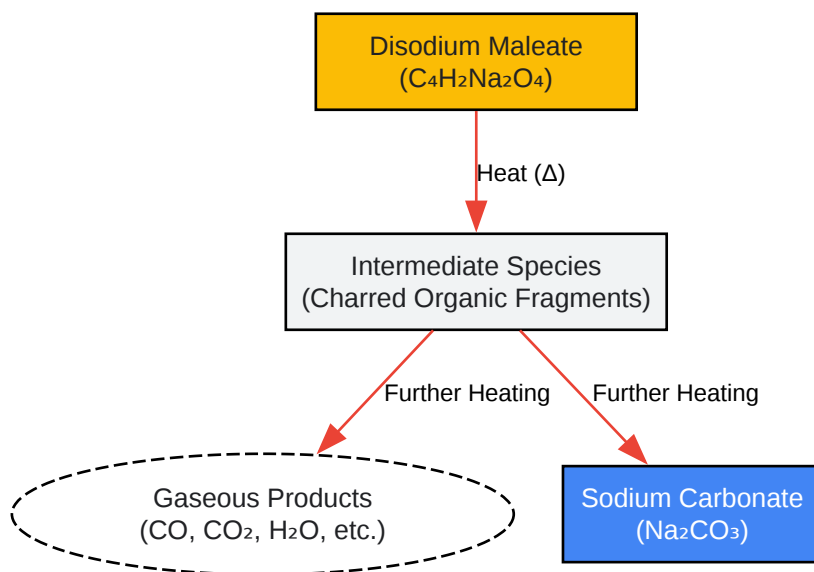


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Caption: Workflow for TGA and DSC analysis of **disodium maleate**.

Proposed Decomposition Pathway

Based on the thermal decomposition of other sodium carboxylates, a plausible decomposition pathway for **disodium maleate** is proposed below.



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Caption: Proposed thermal decomposition pathway for **disodium maleate**.

Conclusion

This technical guide provides a foundational understanding of the thermal stability and decomposition of **disodium maleate** for researchers and professionals in drug development and related fields. While specific experimental data remains to be published, the provided protocols and illustrative data offer a strong starting point for in-house analysis. The proposed decomposition pathway, culminating in the formation of sodium carbonate, is consistent with the behavior of similar compounds. Further experimental investigation is necessary to fully elucidate the precise decomposition mechanism and quantify the associated thermal events for **disodium maleate**.

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